

Application Notes and Protocols: T9W Peptide Minimum Inhibitory Concentration (MIC) Assay

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Compound of Interest

Compound Name: T9 peptide

Cat. No.: B15598359

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Introduction

The T9W peptide is a promising antimicrobial peptide (AMP) that has demonstrated significant activity against *Pseudomonas aeruginosa*, including antibiotic-resistant strains. A crucial step in evaluating the efficacy of novel antimicrobial agents like T9W is the determination of its Minimum Inhibitory Concentration (MIC). The MIC is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism under defined conditions. This document provides a detailed protocol for performing a broth microdilution MIC assay for the T9W peptide.

Data Presentation

The antimicrobial activity of the T9W peptide has been quantified against various strains of *Pseudomonas aeruginosa*. The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values.

Bacterial Strain	Resistance Profile	T9W MIC (μM)
P. aeruginosa PAO1	Wild-type	1 - 4
P. aeruginosa	Ciprofloxacin-resistant	1 - 4
P. aeruginosa	Gentamicin-resistant	1 - 4
P. aeruginosa	Ceftazidime-resistant	1 - 4

Experimental Protocols

This section details the broth microdilution method for determining the MIC of the T9W peptide against *Pseudomonas aeruginosa*. This protocol is adapted from standard methods for antimicrobial peptide susceptibility testing to ensure accuracy and reproducibility.[\[1\]](#)

Materials

- T9W Peptide (lyophilized powder)
- *Pseudomonas aeruginosa* strains (including quality control strains like ATCC 27853)
- Cation-adjusted Mueller-Hinton Broth (MHB)
- Sterile deionized water or 0.01% acetic acid for peptide dissolution
- Sterile 0.01% acetic acid with 0.2% bovine serum albumin (BSA) for peptide dilution
- Sterile 96-well polypropylene microtiter plates (low-binding)
- Sterile polypropylene tubes for dilutions
- Spectrophotometer or microplate reader
- Incubator (37°C)
- Shaker

Preparation of Bacterial Inoculum

- From a fresh agar plate, select 3-5 isolated colonies of the *P. aeruginosa* strain.
- Inoculate the colonies into a tube containing 5 mL of MHB.
- Incubate the culture at 37°C with shaking until it reaches the mid-logarithmic phase of growth, which is visually comparable to a 0.5 McFarland standard.
- Dilute the bacterial suspension in fresh MHB to achieve a final concentration of approximately 5×10^5 Colony Forming Units (CFU)/mL in the test wells of the microtiter plate.

Preparation of T9W Peptide Stock and Dilutions

- Prepare a stock solution of the T9W peptide by dissolving the lyophilized powder in a suitable solvent, such as sterile deionized water or 0.01% acetic acid.
- Perform serial two-fold dilutions of the peptide stock solution in sterile polypropylene tubes using 0.01% acetic acid with 0.2% BSA as the diluent to prevent the peptide from adhering to the plasticware.

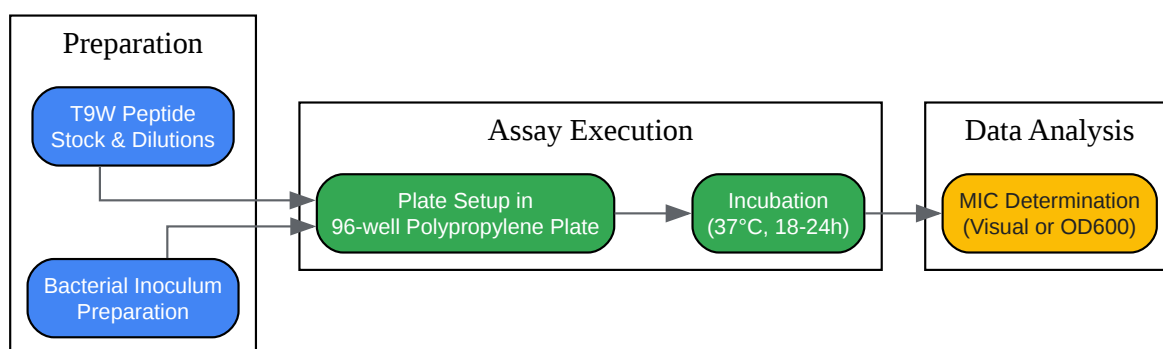
MIC Assay Procedure

- In a 96-well polypropylene microtiter plate, add 100 μ L of the diluted bacterial suspension to each well.
- Add 11 μ L of each T9W peptide dilution to the corresponding wells.
- Include the following controls on each plate:
 - Positive Control: 100 μ L of the bacterial suspension without any peptide.
 - Negative Control: 111 μ L of sterile MHB only (no bacteria or peptide).
- Incubate the plate at 37°C for 18-24 hours.
- Following incubation, determine the MIC by visual inspection for the lowest concentration of the T9W peptide that completely inhibits visible bacterial growth.

- Alternatively, the MIC can be determined by measuring the optical density at 600 nm (OD600) using a microplate reader. The MIC is the lowest concentration that shows a significant reduction in OD600 compared to the positive control.

Mandatory Visualizations

Experimental Workflow Diagram

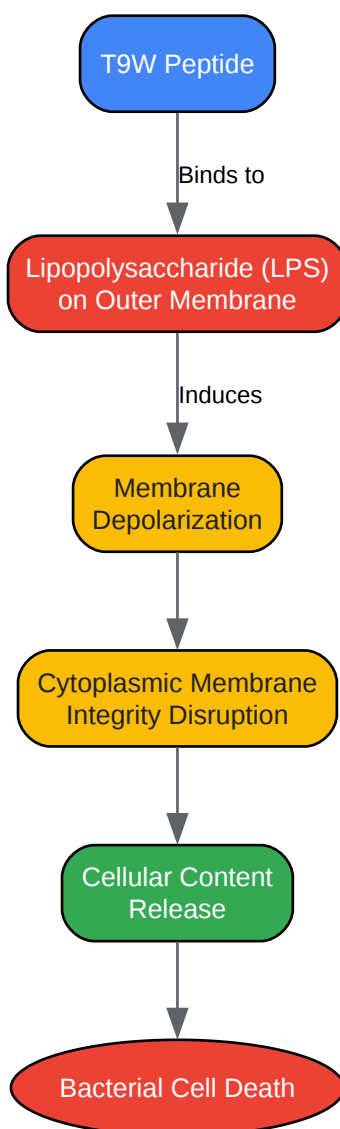


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Caption: Workflow for the T9W peptide MIC assay.

Signaling Pathway (Mechanism of Action)

The T9W peptide exerts its antimicrobial effect by targeting and disrupting the bacterial cell membrane.



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Caption: Mechanism of action of the T9W peptide.

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References

- 1. [Modified MIC Method for Cationic Antimicrobial Peptides - Hancock Lab \[cmdr.ubc.ca\]](#)

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